

Diethyl aminoethyl hexanoate citrate's role as a plant growth regulator.

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Compound of Interest

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An In-depth Technical Guide to **Diethyl Aminoethyl Hexanoate Citrate** (DA-6) as a Plant Growth Regulator

Introduction

Diethyl aminoethyl hexanoate citrate, commonly known as DA-6, is a synthetic plant growth regulator discovered in the 1990s.[1] It is a tertiary amine ester that is readily soluble in water and various organic solvents, making it suitable for agricultural applications.[1][2] DA-6 is recognized for its broad-spectrum activity, low toxicity to humans and animals, and its ability to be compounded with fertilizers and pesticides to enhance their efficacy.[1][3] This technical guide provides a comprehensive overview of the mechanisms of action, quantitative effects, and experimental protocols related to DA-6, intended for researchers and professionals in plant science and agricultural development.

Core Mechanisms of Action

DA-6 exerts its effects through a multi-faceted approach, influencing various physiological and biochemical processes within the plant. It is absorbed by the plant and can act systemically, with a sustained-release effect that can last for more than 20 days.[3]

Enhancement of Photosynthesis

A primary mode of action for DA-6 is the enhancement of photosynthetic capacity.^[4] It achieves this by:

- **Increasing Chlorophyll Content:** DA-6 application leads to a higher concentration of chlorophyll in plant leaves.^{[3][4]}
- **Boosting Photosynthetic Rate:** It increases the net photosynthetic rate, allowing for greater carbon assimilation.^{[4][5]}
- **Activating Key Enzymes:** DA-6 enhances the activity of crucial photosynthetic enzymes like RuBisCO and PEPCase.^[4]
- **Improving Photosystem II (PSII) Efficiency:** It increases the photochemical efficiency of PSII, as evidenced by higher Fv/Fm values, photochemical quenching coefficients (qP), and electron transport rates (ETR), while decreasing non-photochemical quenching (NPQ).^[4]

Promotion of Carbon and Nitrogen Metabolism

DA-6 stimulates the carbon and nitrogen metabolism in plants.^{[1][3]} This is achieved by increasing the activity of enzymes such as peroxidase and nitrate reductase, which are vital for these metabolic pathways.^{[1][3]} This enhanced metabolism leads to an increased accumulation of proteins and nucleic acids.^[3]

Regulation of Endogenous Phytohormones

DA-6 influences the balance of endogenous plant hormones. Studies have shown that its application can markedly enhance the content of growth-promoting hormones like indole-3-acetic acid (IAA), zeatin riboside, and gibberellic acid (GA3), while decreasing the content of the stress-related hormone abscisic acid (ABA).^{[4][6]}

Enhancement of Stress Resistance

DA-6 has been shown to improve plant tolerance to various abiotic stresses:

- **Drought and Salt Stress:** It helps regulate water balance within the plant and can ameliorate the negative effects of drought and salinity.^{[3][7][8]}

- **Cold Stress:** DA-6 enhances the activity of antioxidant enzymes such as superoxide dismutase (SOD), peroxidase (POD), and catalase (CAT), which helps mitigate oxidative damage caused by low temperatures.[5] It can remain effective at temperatures below 20°C, a limitation for some other growth regulators.[3]
- **Herbicide and Heavy Metal Stress:** It has a detoxifying effect against some herbicides and can help in the detoxification of heavy metals like Cadmium (Cd) by fixing it in cell walls and reducing its migration.[3][9]

Promotion of Growth and Development

DA-6 promotes both cell division and elongation, leading to accelerated growth.[3] It particularly enhances root growth and development, which in turn improves the plant's ability to absorb water and nutrients, leading to greater dry matter accumulation.[3][4]

Quantitative Data on the Effects of DA-6

The application of DA-6 has shown significant quantitative improvements in various crops. The optimal concentration and application timing can vary depending on the plant species and environmental conditions.

Crop	DA-6 Concentration (mg/L)	Application Stage	Observed Effects	Reference
Corn (Maize)	5 - 100 (Optimal: 20)	V3 Stage	Plant height increased by 5.8-21.5%; Root length increased by 0.4-7.9%; Shoot weight increased by 3.8-35.9%; Root weight increased by 4.7-51.2%	[4]
Soybean	10 (Optimal)	V3 Stage	Enhanced plant height, root length, and dry matter accumulation.	[4]
Soybean (Intercropped)	60	Beginning of flowering	Grain yield increased by 36.7-38.4% (intercropped) and 21.7-26.6% (sole cropped); Pod number increased by 30.1-36.8%	[10]
Soybean	90	Flowering Stage (GS-51)	Significant improvements in fertility percentage and seed yield.	
Tomato (under low night temp.)	Not specified	Pre-treatment	Increased chlorophyll content, net	[5]

			photosynthetic rate, and antioxidant enzyme activities (POD, SOD, CAT).	
Cotton	5 - 15	Seed soaking, seedling, flower bud, and flowering stages	Resulted in stronger seedlings, more flowers, and increased yield.	[1] [2]
Wheat	12 - 18	Seed soaking, three-leaf, booting, and filling stages	Increased germination rate, plant strength, and 1000-grain weight.	[2]
Cucumber, Melons	8 - 15	Seedling, early flowering, and post-fruit setting	Resulted in stronger seedlings, increased disease and cold resistance, and improved fruit quality.	[1]
Watermelon, Strawberry	8 - 15	Initial flowering, post-fruit setting, and fruit expansion	Increased sugar content, single fruit weight, and overall yield.	[1]

Experimental Protocols

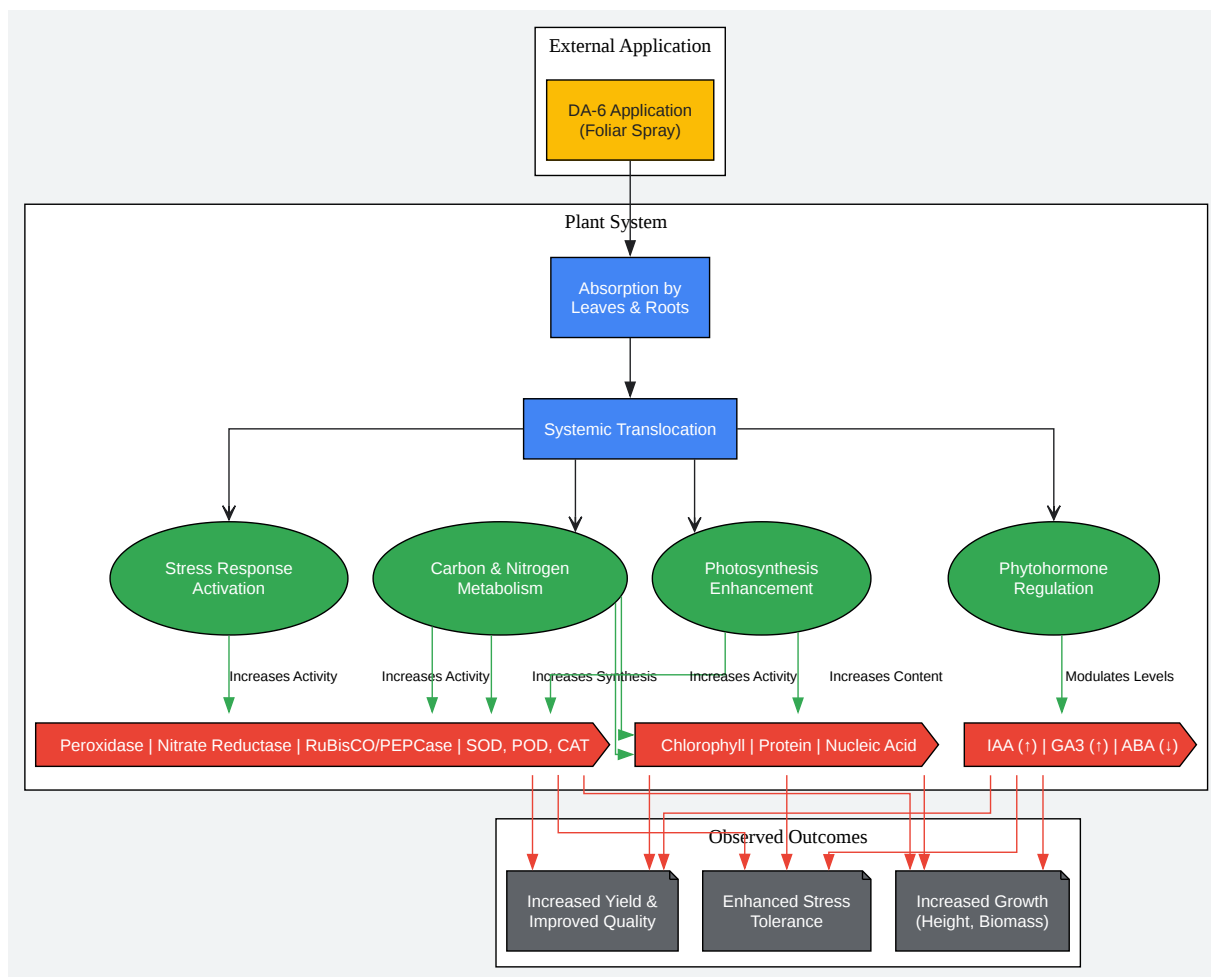
General Protocol for Foliar Application Efficacy Test

This protocol outlines a typical experiment to evaluate the effect of DA-6 on plant growth and physiology.

- Plant Material and Growth Conditions:
 - Select a uniform batch of seeds of the target plant species (e.g., corn, soybean).
 - Sow seeds in pots containing a standardized soil mix or hydroponic solution.
 - Grow plants in a controlled environment (growth chamber or greenhouse) with defined temperature, humidity, and photoperiod (e.g., 23/19°C day/night, 65% relative humidity, 16h/8h light/dark cycle).[7]
- DA-6 Solution Preparation and Application:
 - Prepare a stock solution of DA-6 citrate in deionized water.
 - Create a series of working solutions with varying concentrations (e.g., 0, 5, 10, 20, 50, 100 mg/L).[4] The control group (0 mg/L) receives a mock spray of deionized water.
 - Apply the solutions as a foliar spray at a specific growth stage (e.g., V3 stage for corn/soybean).[4] Ensure even coverage of the leaves.
- Data Collection and Analysis:
 - Collect data at specified time points after treatment (e.g., 3, 6, 9, 12, 15 days after treatment).[4]
 - Morphological Measurements: Measure plant height, root length, leaf area, and fresh/dry weight of shoots and roots.[4]
 - Physiological Measurements:
 - Gas Exchange: Use an infrared gas analyzer to measure net photosynthetic rate (Pn), stomatal conductance (Gs), and transpiration rate (Tr).[5]
 - Chlorophyll Fluorescence: Use a chlorophyll fluorometer to measure Fv/Fm, qP, NPQ, and ETR.[4]
 - Chlorophyll Content: Extract chlorophyll with a solvent (e.g., ethanol or DMSO) and measure absorbance using a spectrophotometer.[5]

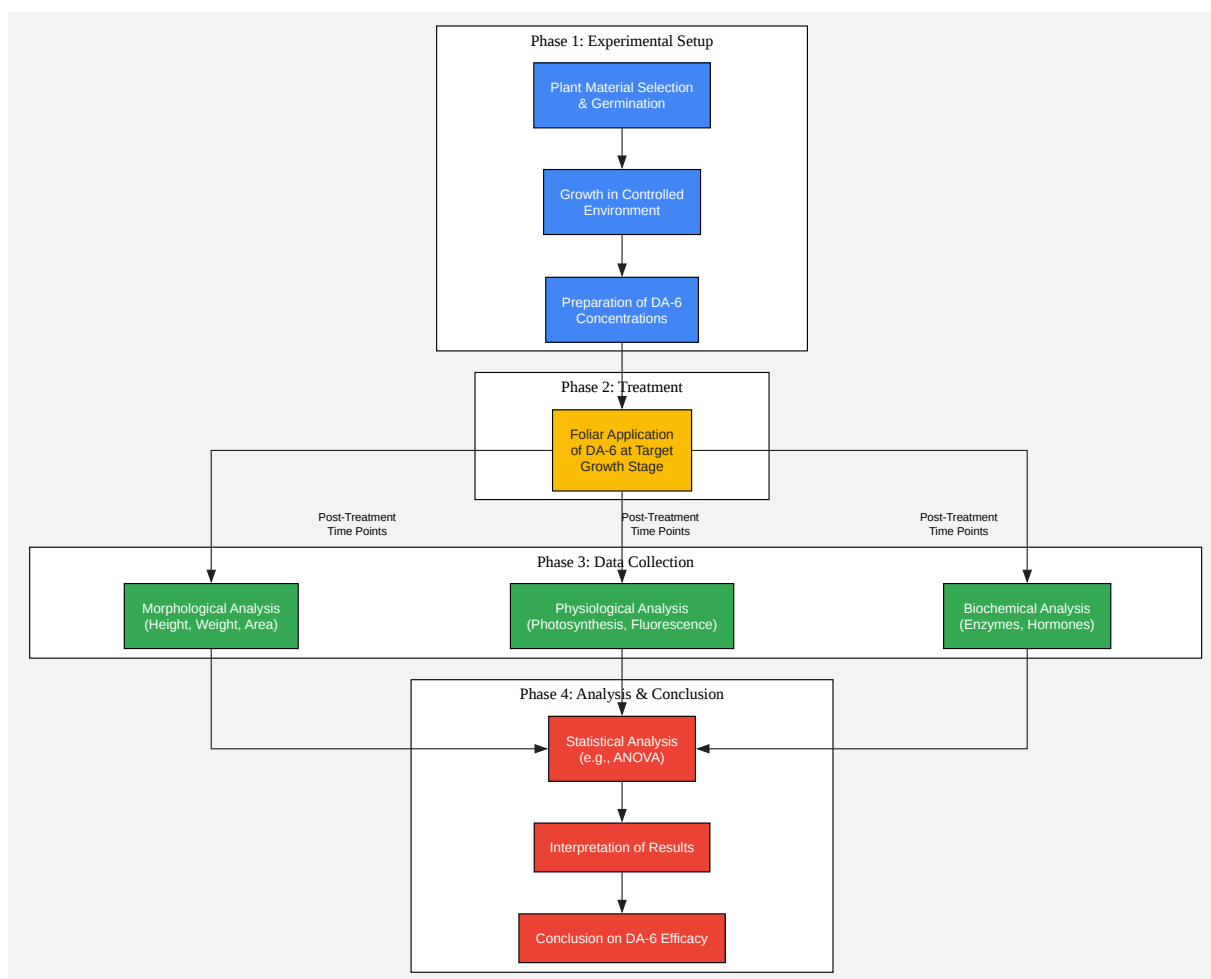
- Biochemical Assays:
 - Enzyme Activity: Assay for the activity of RuBisCO, PEPCase, SOD, POD, and CAT using established spectrophotometric methods.[\[4\]](#)[\[5\]](#)
 - Hormone Analysis: Quantify endogenous hormones (IAA, GA, ABA, etc.) using techniques like HPLC or ELISA.[\[4\]](#)[\[6\]](#)
- Statistical Analysis:
 - Use appropriate statistical tests (e.g., ANOVA followed by a post-hoc test like Tukey's) to determine significant differences between treatment groups.[\[5\]](#)

Visualizations: Signaling Pathways and Workflows



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Caption: Proposed signaling pathway of DA-6 in plants.



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Caption: General experimental workflow for evaluating DA-6.

Conclusion

Diethyl aminoethyl hexanoate citrate (DA-6) is a potent and versatile plant growth regulator with a wide range of beneficial effects. Its ability to enhance photosynthesis, regulate hormone levels, improve nutrient metabolism, and increase stress tolerance makes it a valuable tool for modern agriculture.^{[1][3][4]} The quantitative data consistently demonstrates its capacity to increase yield and improve the quality of numerous crops. Further research into its precise molecular targets and signaling pathways will continue to unlock its full potential for sustainable crop production.

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